

# Dynasore hydrate solubility in DMSO and cell culture media

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## Compound of Interest

Compound Name: Dynasore hydrate

Cat. No.: B6590803

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## Dynasore Hydrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and use of **Dynasore hydrate** in DMSO and cell culture media.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Dynasore hydrate** in DMSO?

A1: **Dynasore hydrate** is readily soluble in DMSO. However, the maximum concentration can vary between suppliers. It is recommended to use fresh DMSO, as moisture can reduce solubility[1]. For optimal results, prepare stock solutions and use them promptly.

Q2: Can I dissolve **Dynasore hydrate** directly in cell culture media?

A2: It is not recommended to dissolve **Dynasore hydrate** directly in aqueous solutions like cell culture media, as it is sparingly soluble in water[1][2][3]. The recommended method is to first prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in your cell culture medium immediately before use.

Q3: How should I prepare a stock solution of **Dynasore hydrate** in DMSO?

A3: To prepare a stock solution, dissolve the **Dynasore hydrate** powder in fresh, anhydrous DMSO. For example, to create a 15 mM stock solution, you can reconstitute 5 mg of the

powder in 1.03 mL of DMSO[4]. Always refer to the batch-specific molecular weight provided on the product's certificate of analysis for precise calculations[5].

Q4: What is the recommended storage condition for **Dynasore hydrate** and its stock solution?

A4: Lyophilized **Dynasore hydrate** powder should be stored at -20°C and is stable for up to 24 months[4]. Once dissolved in DMSO, the stock solution should be stored at -20°C or -80°C[6][7]. It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation and loss of potency[4]. When stored at -20°C, the solution should be used within one month[4][6]; for longer-term storage up to 6 months, -80°C is recommended[6].

Q5: Does the presence of serum in cell culture media affect the activity of Dynasore?

A5: Yes, Dynasore can bind to serum proteins, which may reduce its effective concentration and activity[7]. For experiments sensitive to this interaction, it is recommended to use serum-free media or a synthetic, low-protein serum alternative[7]. If serum is required, consider rinsing the cells with serum-free medium before adding the Dynasore-containing medium[7].

## Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitation observed in the DMSO stock solution upon storage.	The DMSO used may have absorbed moisture, reducing the solubility of Dynasore hydrate. The storage temperature might have fluctuated.	Use fresh, anhydrous DMSO for preparing stock solutions[1]. Ensure the stock solution is stored at a stable -20°C or -80°C and is tightly sealed to prevent moisture absorption.
Precipitation is seen in the cell culture medium after adding the Dynasore stock solution.	The final concentration of DMSO in the medium might be too high, or the Dynasore concentration exceeds its solubility limit in the aqueous environment.	Ensure the final DMSO concentration in your cell culture medium is low (typically $\leq 0.5\%$ ) to maintain cell health and compound solubility. Prepare the working solution immediately before adding it to the cells. Gentle mixing after dilution can also help.
Inconsistent or no inhibitory effect on endocytosis is observed.	The Dynasore may have degraded due to improper storage or multiple freeze-thaw cycles. The effective concentration might be too low due to binding with serum proteins. The cell density could be too high.	Use a fresh aliquot of the stock solution. Consider performing experiments in serum-free media or increasing the Dynasore concentration if serum is necessary[7]. Ensure cell density is between 40-70% confluency, as denser cultures can be more resistant to Dynasore's effects[7].

## Quantitative Data Summary

The solubility of Dynasore and **Dynasore hydrate** in various solvents is summarized below. Note that "Dynasore" and "**Dynasore hydrate**" are often used interchangeably by suppliers, but the presence of water molecules in the hydrate form can affect the molecular weight.

Table 1: Solubility of **Dynasore Hydrate**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source(s)
DMSO	10	-	[8][9]
DMSO	30	-	[4]
DMSO	32.23	100	[5]
DMSO	64	198.56	[1]
DMSO	≥10	-	[2]
DMSO	~12.5	-	[3]
DMSO	-	100	[10][11]
Dimethyl formamide (DMF)	~25	-	[3]
Ethanol	1	-	[4][8][9]
Water	Insoluble	Insoluble	[1][2]
1:1 DMF:PBS (pH 7.2)	~0.5	-	[3]

## Experimental Protocols

### Protocol 1: Preparation of Dynasore Hydrate Stock Solution

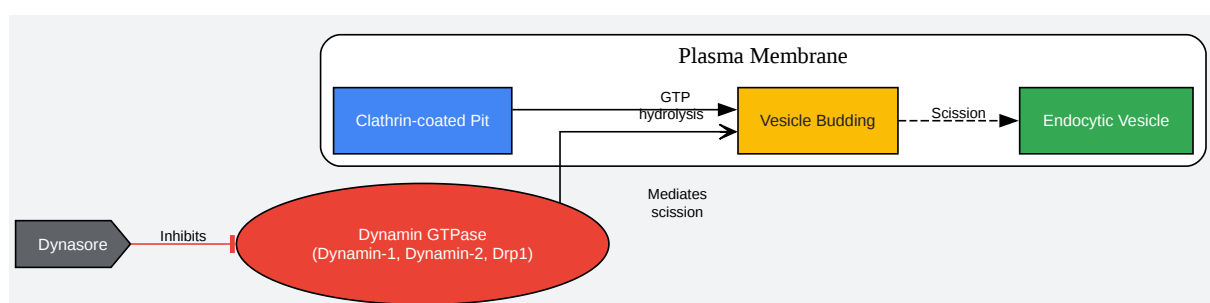
- Determine the required volume of DMSO: Based on the desired stock concentration (e.g., 15 mM) and the mass of the **Dynasore hydrate** powder, calculate the required volume of DMSO. Remember to use the batch-specific molecular weight for accuracy[5].
- Reconstitution: Allow the vial of **Dynasore hydrate** powder to equilibrate to room temperature before opening. Add the calculated volume of fresh, anhydrous DMSO to the vial.
- Dissolution: Vortex or gently pipette the solution up and down to ensure the powder is completely dissolved.

- Aliquoting and Storage: Dispense the stock solution into single-use, tightly sealed tubes. Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months)[4][6].

## Protocol 2: Treatment of Cells with Dynasore Hydrate

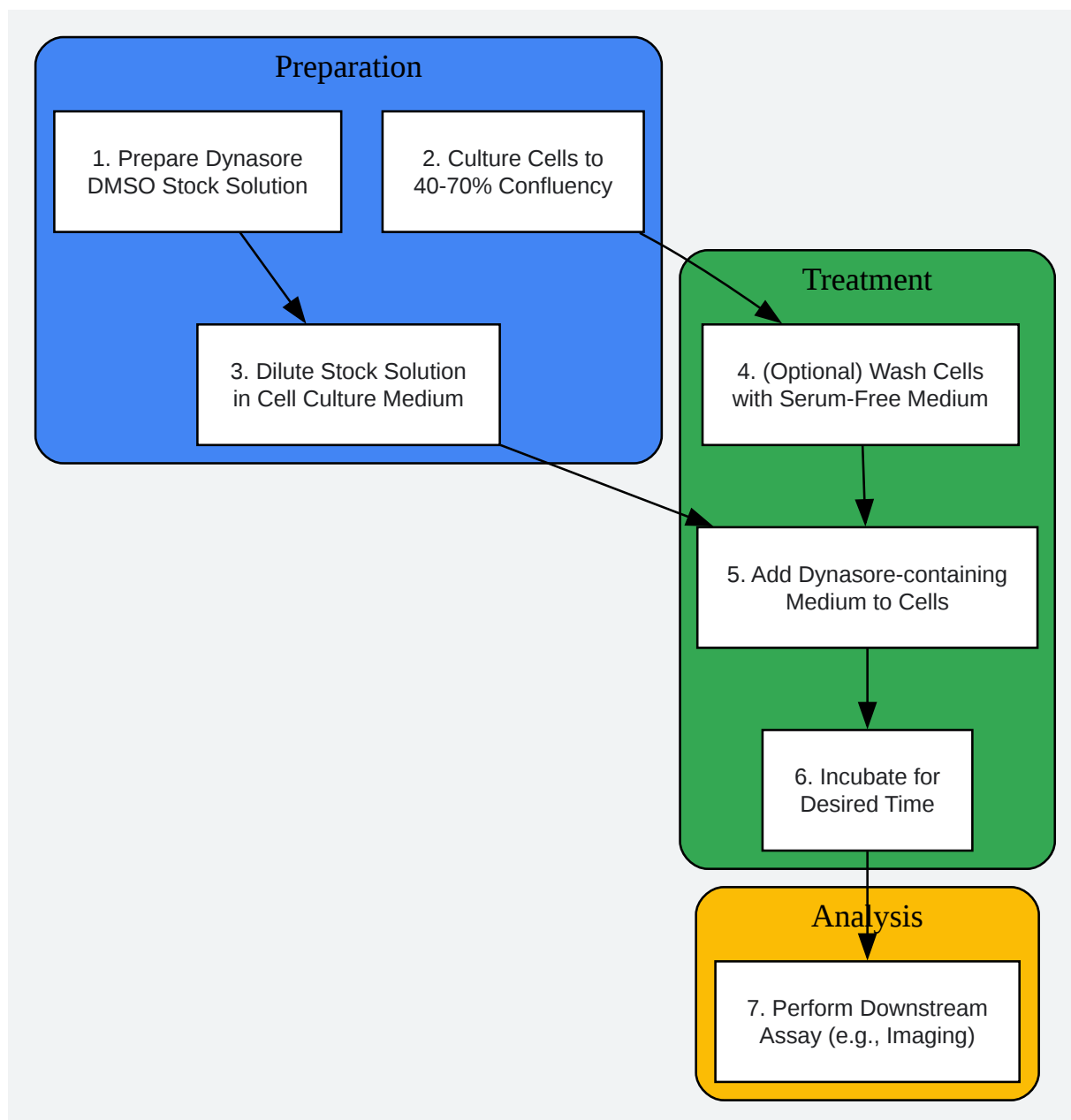
- Cell Seeding: Plate the cells at a density that will result in 40-70% confluency at the time of treatment[7].
- Preparation of Working Solution: Thaw a single-use aliquot of the **Dynasore hydrate** DMSO stock solution at room temperature[7]. Dilute the stock solution directly into pre-warmed cell culture medium to the desired final concentration (e.g., 80  $\mu$ M) immediately before use. The final DMSO concentration should be kept low (e.g., <0.2%)[7].
- Cell Treatment:
  - (Optional, if serum is a concern) Wash the cells multiple times with serum-free medium[7].
  - Remove the existing medium from the cells and replace it with the freshly prepared Dynasore-containing medium.
- Incubation: Incubate the cells for the desired period according to your experimental design. The inhibitory effects of Dynasore are rapid, often occurring within seconds to minutes[7][12].

## Visualizations



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Caption: Mechanism of Dynasore action on dynamin-mediated endocytosis.



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Caption: General experimental workflow for cell treatment with Dynasore.

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